

Spiroplatin: A Technical Guide to its Chemical Structure and Synthesis

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Compound of Interest		
Compound Name:	Spiroplatin	
Cat. No.:	B1619557	Get Quote

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Introduction

Spiroplatin, a platinum-based coordination complex, has been investigated for its potential as an antineoplastic agent. As with other drugs in this class, its cytotoxic effects are believed to stem from its ability to form adducts with DNA, ultimately inhibiting DNA replication and transcription and inducing apoptosis in cancer cells. This technical guide provides a detailed overview of the chemical structure and a comprehensive synthesis protocol for **Spiroplatin**, intended to support researchers and professionals in the fields of medicinal chemistry and drug development.

Chemical Structure

Spiroplatin is a square planar platinum(II) complex. The central platinum atom is coordinated to a bidentate N,N'-donor ligand, 1,1-di(aminomethyl)cyclohexane, and a bidentate O,O'-donor sulfate ligand. This arrangement results in a spirocyclic structure at the platinum center.

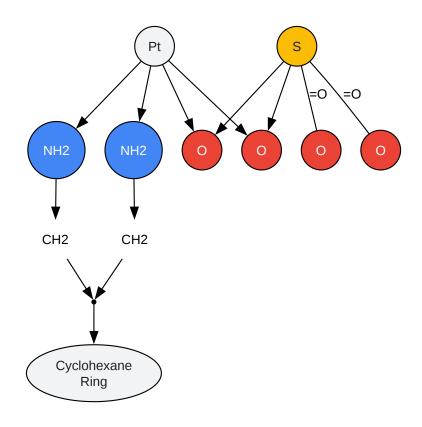
Molecular Formula: C₈H₁₈N₂O₄PtS[1]

IUPAC Name: [1-(aminomethyl)cyclohexyl]methanamine;platinum(2+);sulfate[1]

Synonyms: TNO-6, (1,1-Cyclohexanedimethanamine-N,N')(sulfato(2-)-O,O')-platinum(II)[1]

Chemical Structure Diagram:





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Caption: Chemical structure of Spiroplatin.

Physicochemical Properties

A summary of the key physicochemical properties of **Spiroplatin** is provided in the table below.

Property	Value
Molecular Weight	433.38 g/mol [2]
Molecular Formula	C8H18N2O4PtS[1]
Appearance	Solid
Stereochemistry	Achiral

Synthesis of Spiroplatin

The synthesis of **Spiroplatin** is a multi-step process that involves the initial formation of a platinum-halide intermediate followed by the displacement of the halide ligands with a sulfate



group. The following protocol outlines a representative synthesis.

Materials and Reagents

- Potassium tetrachloroplatinate(II) (K₂PtCl₄)
- Potassium iodide (KI)
- 1,1-Di(aminomethyl)cyclohexane
- Silver sulfate (Ag₂SO₄)
- Deionized water
- Ethanol
- · Diethyl ether

Experimental Protocol

Step 1: Synthesis of cis-Diiodo-(1,1-di(aminomethyl)cyclohexane)platinum(II)

- Dissolve potassium tetrachloroplatinate(II) in deionized water.
- Add a stoichiometric excess of potassium iodide to the solution, which will result in the formation of the tetraiodoplatinate(II) complex ([PtI₄]²⁻), observable by a color change.
- To this solution, add 1,1-di(aminomethyl)cyclohexane dropwise with continuous stirring.
- The reaction mixture is stirred at room temperature for several hours, during which a precipitate of cis-diiodo-(1,1-di(aminomethyl)cyclohexane)platinum(II) will form.
- The precipitate is collected by filtration, washed sequentially with water, ethanol, and diethyl ether, and then dried under vacuum.

Step 2: Synthesis of Spiroplatin

 Suspend the cis-diiodo-(1,1-di(aminomethyl)cyclohexane)platinum(II) intermediate in deionized water.



- Add a stoichiometric amount of silver sulfate to the suspension.
- The reaction mixture is stirred in the dark to prevent the photoreduction of silver salts. Silver iodide will precipitate out of the solution.
- After the reaction is complete, the silver iodide precipitate is removed by filtration.
- The filtrate, containing the dissolved **Spiroplatin**, is then carefully evaporated to yield the final product. The product can be further purified by recrystallization.

Synthetic Pathway Diagram:



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Caption: Synthetic pathway of **Spiroplatin**.

Quantitative Data

Parameter	Value
Yield	Data not consistently available in literature.
Purity	Determined by elemental analysis and HPLC.
Elemental Analysis	C, H, N, S, Pt analysis to confirm stoichiometry.
¹ H NMR	Expected to show signals for the aminomethyl and cyclohexane protons. Specific data for Spiroplatin is not readily available in public literature.
IR Spectroscopy	Characteristic peaks for N-H, C-H, S=O, and Pt-N/Pt-O vibrations are expected.



Note: Detailed quantitative data such as specific reaction yields, purity percentages, and comprehensive spectroscopic analyses for **Spiroplatin** are not widely published in readily accessible scientific literature. Researchers undertaking this synthesis would need to perform their own characterization and optimization.

Conclusion

This technical guide provides a foundational understanding of the chemical structure and a viable synthetic route for **Spiroplatin**. The provided experimental protocol is based on established principles of platinum coordination chemistry. For successful synthesis and characterization, it is imperative that researchers adhere to rigorous experimental techniques and utilize appropriate analytical methods to verify the identity and purity of the final compound. Further research and publication of detailed analytical data would be beneficial to the scientific community.

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References

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